

Preparation of 0.5 M Cupriethylenediamine (CED) Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: CUPRIETHYLENEDIAMINE

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Introduction

Cupriethylenediamine (CED) solution is a well-established solvent for cellulose and is widely utilized in various analytical techniques, most notably for the determination of cellulose viscosity and its average degree of polymerization. The ability of the bis(ethylenediamine)copper(II) complex to dissolve cellulose makes it an invaluable tool in the pulp and paper, textile, and biofuel industries, as well as in materials science and polymer chemistry research. Accurate and reproducible preparation of a 0.5 M CED solution is critical for obtaining reliable analytical results. This document provides a detailed protocol for the laboratory-scale preparation of a 0.5 M **cupriethylenediamine** solution, compiled from established methodologies.

Quantitative Data Summary

A summary of the key quantitative data for the reagents and the final product is presented in the table below for easy reference.

Substance	Molar Mass (g/mol)	Density (g/cm ³)	Key Properties
Copper(II) Sulfate Pentahydrate (CuSO ₄ ·5H ₂ O)	249.68	2.286	Blue crystalline solid, soluble in water.
Sodium Hydroxide (NaOH)	40.00	2.13	White solid, highly soluble and corrosive.
Ethylenediamine (C ₂ H ₈ N ₂)	60.10	0.899	Colorless liquid with an ammonia-like odor.
Cupric Hydroxide (Cu(OH) ₂)	97.56	3.37	Pale blue solid, practically insoluble in water.[1][2]
0.5 M Cupriethylenediamine Solution	-	~1.07	Deep purple/dark blue solution.[3][4]

Experimental Protocol

This protocol details the preparation of 1 liter of 0.5 M **cupriethylenediamine** solution.

Materials and Equipment:

- Copper(II) sulfate pentahydrate (CuSO₄·5H₂O), analytical grade
- Sodium hydroxide (NaOH), pellets or solution
- Ethylenediamine (70% solution)
- Distilled or deionized water
- Beakers (2 L and 1 L)
- Graduated cylinders
- Stirring rod

- Hot plate with magnetic stirrer
- Ice bath
- Buchner funnel and filter paper
- Vacuum flask
- Brown glass storage bottle
- Phenolphthalein indicator

Procedure:

The preparation of **cupriethylenediamine** solution involves two main stages: the synthesis of cupric hydroxide, followed by its reaction with ethylenediamine.

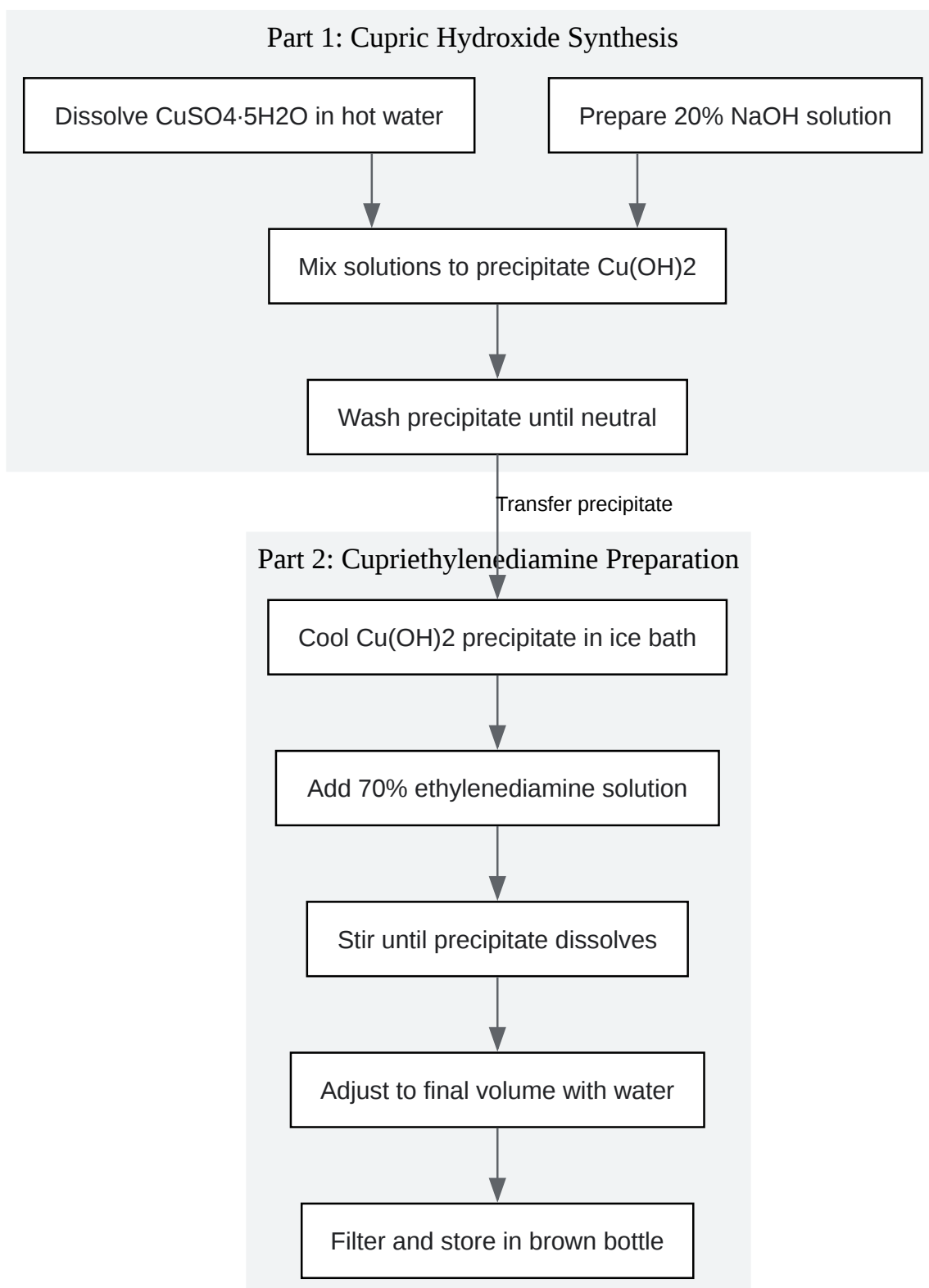
Part 1: Preparation of Cupric Hydroxide (Cu(OH)₂) Precipitate

- **Dissolution of Copper Sulfate:** In a 2 L beaker, dissolve 125 g of copper(II) sulfate pentahydrate in 1 L of hot distilled water. Heat the solution to boiling while stirring continuously.
- **Precipitation of Cupric Hydroxide:** In a separate beaker, prepare a 20% (w/v) sodium hydroxide solution by carefully dissolving 80 g of NaOH in 400 mL of cold distilled water. Allow this solution to cool.
- **Slowly add the cooled 20% sodium hydroxide solution to the hot copper sulfate solution with constant stirring.** A pale blue precipitate of cupric hydroxide will form. The reaction is as follows: $\text{CuSO}_4 + 2\text{NaOH} \rightarrow \text{Cu(OH)}_2\downarrow + \text{Na}_2\text{SO}_4$ [5][6][7]
- **Washing the Precipitate:** Allow the precipitate to settle. Carefully decant the supernatant liquid. Wash the precipitate multiple times with distilled water by decantation until the wash water is neutral. This can be checked by adding a drop of phenolphthalein indicator to the wash water, which should remain colorless. This step is crucial to remove excess sulfate and sodium ions.

Part 2: Preparation of 0.5 M **Cupriethylenediamine** Solution

- **Chelation Reaction:** After the final wash and decantation, transfer the resulting cupric hydroxide paste to a 1 L beaker. Place the beaker in an ice bath to keep the temperature below 10 °C.
- Slowly add 86 mL of a 70% ethylenediamine solution to the cold cupric hydroxide paste while stirring vigorously. The cupric hydroxide will dissolve to form a deep purple solution of the bis(ethylenediamine)copper(II) complex. The reaction is: $\text{Cu(OH)}_2 + 2(\text{H}_2\text{NCH}_2\text{CH}_2\text{NH}_2) \rightarrow$ -- INVALID-LINK-- 2
- **Final Volume Adjustment and Storage:** Once the cupric hydroxide has completely dissolved, transfer the solution to a 1 L volumetric flask and dilute to the mark with distilled water.
- Filter the final solution to remove any undissolved particles.
- Store the prepared 0.5 M **cupriethylenediamine** solution in a tightly sealed, brown glass bottle to protect it from light and atmospheric carbon dioxide.[3] The solution is generally stable for at least one month under these conditions.[3]

Experimental Workflow Diagram



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Caption: Workflow for the preparation of 0.5 M **cupriethylenediamine** solution.

Safety and Storage

- **Safety Precautions:** Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, when handling the chemicals involved. Sodium hydroxide is highly corrosive and can cause severe burns. Ethylenediamine is a corrosive and flammable liquid. All procedures should be carried out in a well-ventilated fume hood.
- **Storage:** The prepared 0.5 M **cupriethylenediamine** solution should be stored in a tightly sealed, brown glass bottle to prevent degradation from light and absorption of carbon dioxide from the air.[3] Store in a cool, dry, and well-ventilated area away from incompatible substances such as acids.[3] The solution is reported to be stable for at least one month under proper storage conditions.[3]

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